

Application Note: UV-Visible Spectrophotometric Method for the Estimation of Atorvastatin

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Compound of Interest

Compound Name: Atorvastatin hemicalcium salt

Cat. No.: B15617365

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Atorvastatin is a synthetic lipid-lowering agent that acts as a competitive inhibitor of HMG-CoA reductase, a key enzyme in cholesterol biosynthesis.[1][2] It is widely used in the treatment of hypercholesterolemia.[1][3] Accurate and reliable analytical methods are crucial for the quantitative determination of Atorvastatin in bulk drug and pharmaceutical dosage forms. This application note describes a simple, rapid, and cost-effective UV-Visible spectrophotometric method for the estimation of Atorvastatin. The method is validated in accordance with International Council for Harmonisation (ICH) guidelines.[1][3]

Principle

The method is based on the measurement of the ultraviolet absorbance of Atorvastatin in a suitable solvent. Atorvastatin exhibits a characteristic absorption maximum (λ_{max}) in the UV region, and the absorbance at this wavelength is directly proportional to the concentration of the drug in the solution, following the Beer-Lambert law.

Experimental Protocols

Instrumentation

A UV-Visible spectrophotometer with a 1 cm quartz cell is used for all absorbance measurements.

Reagents and Materials

- Atorvastatin reference standard
- Methanol (Spectroscopic grade)[4][5]
- Ethanol (Analytical grade)[3][6]
- Distilled water
- Atorvastatin tablets (for sample analysis)
- Volumetric flasks
- Pipettes
- Analytical balance

Selection of Solvent

Methanol and ethanol are commonly used solvents for the UV-Visible spectrophotometric analysis of Atorvastatin.[3][4][6] Methanol is often preferred due to its good solubilizing capacity for Atorvastatin and minimal interference in the UV region of interest.[4][7][8]

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of Atorvastatin reference standard.[3][4]
- Transfer the weighed standard into a 100 mL volumetric flask.[3][4]
- Dissolve the standard in a small amount of the chosen solvent (e.g., methanol).

- Make up the volume to 100 mL with the same solvent to obtain a standard stock solution of 100 µg/mL.[4][6]

Determination of Wavelength of Maximum Absorbance (λ_{max})

- From the standard stock solution, pipette an appropriate volume and dilute with the solvent to obtain a concentration of approximately 10 µg/mL.
- Scan the resulting solution in the UV spectrophotometer over the wavelength range of 200-400 nm against a solvent blank.[4][7]
- The wavelength at which maximum absorbance is observed is the λ_{max} for Atorvastatin in that solvent. The reported λ_{max} for Atorvastatin in methanol is typically around 241-247 nm.[4][8][9]

Preparation of Calibration Curve

- From the standard stock solution (100 µg/mL), prepare a series of dilutions in the desired concentration range (e.g., 2-10 µg/mL or 5-25 µg/mL) by transferring appropriate aliquots into separate 10 mL volumetric flasks and diluting to the mark with the solvent.[2][6]
- Measure the absorbance of each solution at the determined λ_{max} against the solvent blank.
- Plot a graph of absorbance versus concentration to obtain the calibration curve.

Preparation of Sample Solution (from Tablets)

- Weigh and finely powder twenty Atorvastatin tablets to determine the average weight.
- Accurately weigh a quantity of the tablet powder equivalent to 10 mg of Atorvastatin.
- Transfer the powder to a 100 mL volumetric flask.
- Add about 70 mL of the solvent and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with the solvent.

- Filter the solution through a suitable filter paper (e.g., Whatman filter paper No. 41), discarding the first few mL of the filtrate.[10]
- From the clear filtrate, make an appropriate dilution with the solvent to obtain a concentration within the linearity range of the calibration curve.
- Measure the absorbance of the final sample solution at the λ_{max} .

Calculation of Atorvastatin Content

The concentration of Atorvastatin in the sample solution can be calculated from the calibration curve using the regression equation:

$$y = mx + c$$

Where:

- y is the absorbance of the sample solution
- m is the slope of the calibration curve
- x is the concentration of the sample solution
- c is the y-intercept of the calibration curve

The amount of Atorvastatin per tablet can then be calculated.

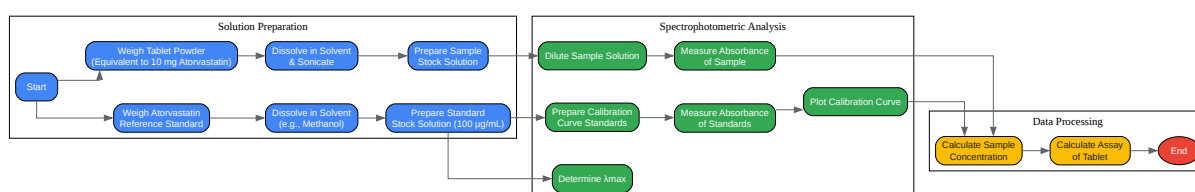
Method Validation

The developed UV-Visible spectrophotometric method should be validated according to ICH guidelines for parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[1][3]

Data Presentation

Parameter	Reported Value (Methanol)	Reported Value (Ethanol)
λ_{max}	241 nm, 244 nm, 247 nm, 266 nm[2][4][8][9]	244.2 nm[6]
Linearity Range	5-40 $\mu\text{g/mL}$, 4-32 $\mu\text{g/mL}$, 5-20 $\mu\text{g/mL}$ [1][8][11]	2-10 $\mu\text{g/mL}$, 20-120 $\mu\text{g/mL}$ [3][6]
Correlation Coefficient (R^2)	0.9991[11]	0.9996[3]
Accuracy (% Recovery)	98-102%[11]	99.65% $\pm$ 1.25[3]
Precision (%RSD)	< 2%[11]	Intra-day: 0.2598, Inter-day: 0.2987[3]
Limit of Detection (LOD)	1.0 $\mu\text{g/mL}$ [8]	0.19872 $\mu\text{g/mL}$ [3]
Limit of Quantification (LOQ)	3.0 $\mu\text{g/mL}$ [8]	0.652387 $\mu\text{g/mL}$ [3]

Mandatory Visualization



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Caption: Experimental workflow for UV-Visible spectrophotometric estimation of Atorvastatin.

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